

Proper Disposal of Fonofos: A Guide for Laboratory Professionals

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Providing critical safety and logistical information for the proper handling and disposal of **Fonofos**, this document outlines procedural, step-by-step guidance to ensure the safety of laboratory personnel and the protection of the environment.

Fonofos is a highly toxic organophosphate insecticide, classified by the EPA in toxicity class I, requiring labels with the signal words DANGER - POISON.[1] Although its use was voluntarily canceled in 1998, stocks may still exist in research and laboratory settings.[2] Due to its high toxicity and environmental persistence, proper disposal is paramount.

Hazard Profile and Chemical Properties

Fonofos is a clear to yellow liquid with a distinct mercaptan-like odor.[2][3][4] It is an acetylcholinesterase inhibitor, posing a significant risk of neurotoxicity upon exposure through inhalation, ingestion, or skin contact.[4][5] It is crucial to handle **Fonofos** with appropriate personal protective equipment (PPE) in a well-ventilated area.



Property	Value	Source
Chemical Name	O-ethyl S-phenyl (RS)- ethylphosphorodithioate	[1]
CAS Number	944-22-9	[1][2]
Molecular Formula	C10H15OPS2	[2]
Boiling Point	130 °C at 0.1 mm Hg	[2]
Water Solubility	13 mg/L	[1]
Vapor Pressure	28 mPa @ 25 °C	[1]
Toxicity	EPA Toxicity Class I (Highly Toxic)	[1]

**Step-by-Step Disposal Protocol

The disposal of **Fonofos** and any contaminated materials must be handled as hazardous waste in strict accordance with local, state, and federal regulations.[6][7]

- 1. Waste Identification and Segregation:
- Characterize all unused **Fonofos**, solutions containing **Fonofos**, and any materials that have come into contact with it (e.g., pipette tips, gloves, glassware, spill cleanup debris) as "Hazardous Waste **Fonofos**".
- Segregate Fonofos waste from other laboratory waste streams to prevent accidental mixing and reactions.
- 2. Packaging and Labeling:
- Place Fonofos waste into a designated, leak-proof, and chemically compatible container.
- Ensure the container is tightly sealed to prevent leaks or volatilization.
- Clearly label the container with "Hazardous Waste **Fonofos**," the full chemical name, and relevant hazard symbols (e.g., Toxic, Environmentally Hazardous).[7]



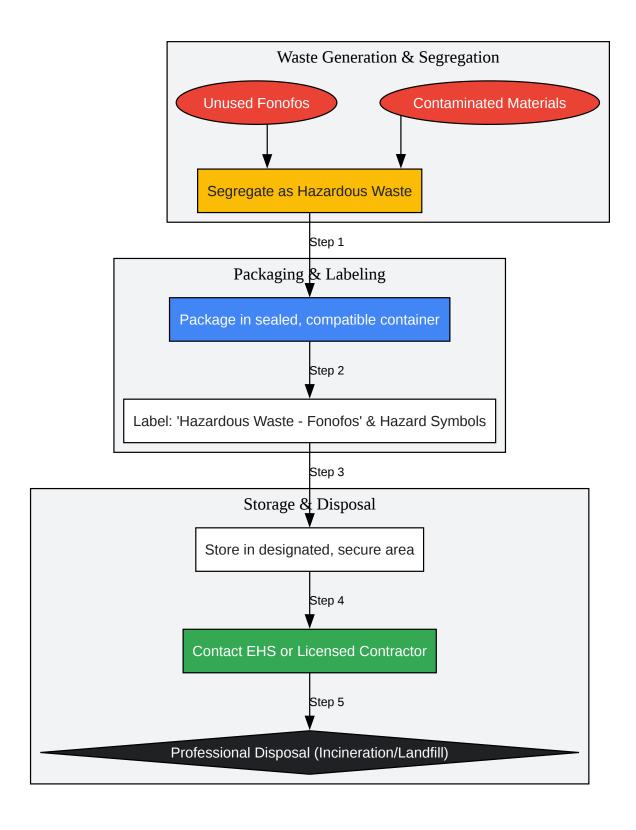
3. Storage:

- Store the sealed and labeled hazardous waste container in a designated, secure, and wellventilated area away from incompatible materials.
- The storage area should have secondary containment to control any potential leaks.
- 4. Arrange for Professional Disposal:
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[6][7]
- Never pour **Fonofos** waste down the drain or dispose of it with regular laboratory trash.[7]
- 5. Spill and Emergency Procedures:
- In case of a spill, immediately evacuate the area and alert others.
- If safe to do so, prevent the spill from spreading by using a non-combustible absorbent material like vermiculite, dry sand, or earth.[6][8]
- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye
 protection, during cleanup.
- Collect the absorbed material and any contaminated soil or surfaces into a sealed container and treat it as hazardous waste.
- Thoroughly decontaminate the spill area with a strong detergent and water, collecting all cleaning materials for disposal as hazardous waste.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Fonofos** waste in a laboratory setting.





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Caption: Logical workflow for the safe disposal of **Fonofos** waste.





Environmental Fate and Degradation

Fonofos is moderately persistent in soil, with its degradation influenced by soil type, organic matter, rainfall, and sunlight.[2] The primary route of degradation in soil is through microbial action.[2] In water, it is broken down by hydrolysis.[1] Its major biodegradation metabolite in soil is carbon dioxide, with minor metabolites including dyphonate-oxon and methyl phenyl sulfone. [9] Due to its potential to be transported in runoff, proper disposal is critical to prevent contamination of surface waters.[2]

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